

Technical Support Center: 2-Ethoxyoctan-1-amine

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Compound of Interest

Compound Name: 2-Ethoxyoctan-1-amine

Cat. No.: B15310449

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This technical support center provides guidance on the handling, storage, and troubleshooting of **2-Ethoxyoctan-1-amine** for researchers, scientists, and drug development professionals. The information provided is based on the general properties of aliphatic and ethoxylated amines and should be supplemented with institution-specific safety protocols.

Frequently Asked Questions (FAQs)

Q1: What is **2-Ethoxyoctan-1-amine** and what are its primary applications?

A1: **2-Ethoxyoctan-1-amine** is a primary aliphatic amine with an ether linkage. While specific research on this compound is not widely published, similar long-chain ethoxylated amines are used as surfactants, emulsifiers, corrosion inhibitors, and as intermediates in the synthesis of more complex molecules in various industries, including pharmaceuticals and agrochemicals. [1][2][3] Their utility stems from the combination of a hydrophobic alkyl chain and a hydrophilic amine group.

Q2: What are the main hazards associated with **2-Ethoxyoctan-1-amine**?

A2: Aliphatic amines are typically corrosive and can cause severe skin burns and eye damage. [4] They can be harmful if swallowed or inhaled. [4] Due to their basic nature, they can react exothermically with acids. It is crucial to handle this chemical in a well-ventilated area and with appropriate personal protective equipment (PPE). [4][5]

Q3: What are the recommended storage conditions for **2-Ethoxyoctan-1-amine**?

A3: **2-Ethoxyoctan-1-amine** should be stored in a cool, dry, and well-ventilated area, away from incompatible materials such as acids and oxidizing agents.^[5] The container should be kept tightly closed to prevent absorption of moisture and carbon dioxide from the air, which can lead to carbonate formation.^[5] Storage in containers made of stainless steel (304L or 316L) or high-density polyethylene (HDPE) is generally recommended for ethanolamines.^[6]

Q4: How should I dispose of waste **2-Ethoxyoctan-1-amine**?

A4: Waste disposal should be carried out in accordance with local, state, and federal regulations. Due to its potential toxicity, it should not be released into the environment.^[5] Typically, it would be collected in a designated, labeled waste container and disposed of through a licensed chemical waste disposal company.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Product Discoloration (Yellowing)	Oxidation or contamination.	1. Ensure the container is tightly sealed to minimize air exposure. ^[6] 2. Store under an inert atmosphere (e.g., nitrogen or argon) if high purity is required.3. Check for contaminants in the storage container or transfer equipment.
Formation of Precipitate	Absorption of atmospheric CO ₂ leading to carbonate salt formation.	1. Minimize exposure to air during handling and storage.2. Use a drying tube on the container opening if frequently accessed.3. If a precipitate has formed, it may be possible to dissolve it by gentle warming and agitation, though this may not be suitable for all applications.
Inconsistent Experimental Results	Product degradation or presence of impurities.	1. Verify the purity of the amine using appropriate analytical techniques (e.g., GC-MS, NMR).2. Ensure proper storage conditions have been maintained.3. Consider that ethoxylated amines can undergo degradation, especially at elevated temperatures or in the presence of oxygen.
Foaming in Solution	Presence of surface-active impurities or inherent surfactant properties of the amine.	1. If foaming is undesirable, consider using a defoaming agent that is compatible with your system.2. Investigate

potential sources of contamination, such as hydrocarbons, that can induce foaming.[7]3. The foaming behavior of ethoxylated amines can be influenced by pH, temperature, and the presence of salts.[8]

Physicochemical Properties (Representative Data for Similar Aliphatic Amines)

Property	Representative Value
Appearance	Colorless to pale yellow liquid
Odor	Amine-like, fishy[9]
Boiling Point	Varies with chain length and branching
Density	~ 0.8 - 0.9 g/mL
Solubility	Sparingly soluble in water; soluble in organic solvents
pH	Basic

Note: This data is representative of similar aliphatic amines and should not be taken as exact values for **2-Ethoxyoctan-1-amine**. Always refer to the supplier-specific certificate of analysis for precise data.

Chemical Compatibility

Material	Compatibility
Metals	
Stainless Steel (304, 316)	Excellent[6]
Carbon Steel	Fair (may cause discoloration)[6]
Aluminum	Not Recommended (can corrode)[6]
Brass, Bronze, Copper	Not Recommended
Plastics	
High-Density Polyethylene (HDPE)	Good[6]
Low-Density Polyethylene (LDPE)	Fair
Polypropylene (PP)	Good
Polytetrafluoroethylene (PTFE)	Excellent
Polyvinyl Chloride (PVC)	Poor to Fair
Elastomers	
Buna-N (Nitrile)	Poor
EPDM	Fair
Viton®	Good

Compatibility can be affected by temperature, concentration, and specific formulation. It is recommended to perform specific compatibility testing for critical applications.[10]

Experimental Protocol: Preparation of a Standard Solution

Objective: To prepare a 100 mM stock solution of **2-Ethoxyoctan-1-amine** in isopropanol.

Materials:

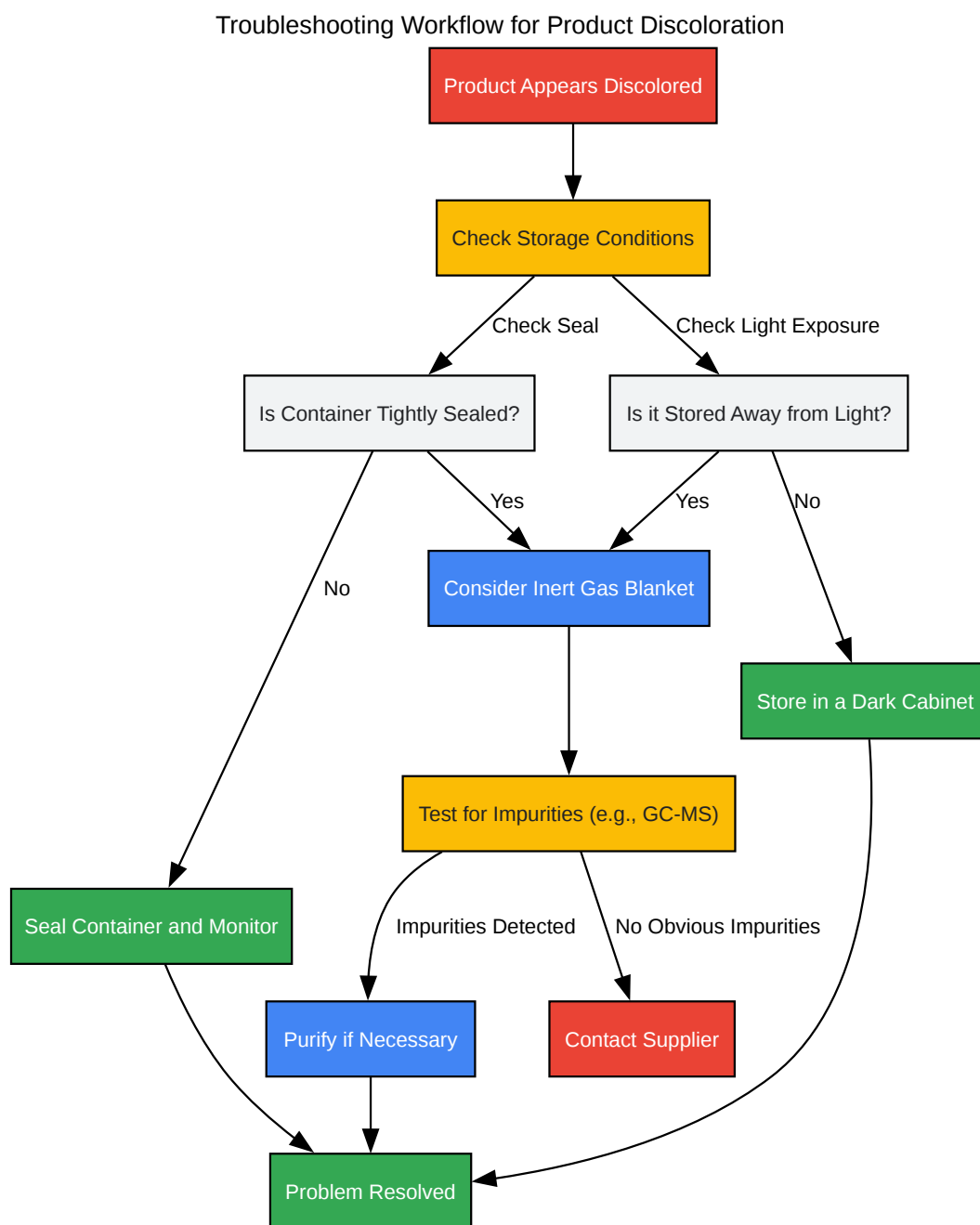
- **2-Ethoxyoctan-1-amine**

- Anhydrous isopropanol
- Volumetric flasks (10 mL and 100 mL)
- Glass pipettes or calibrated micropipettes
- Analytical balance
- Appropriate PPE (safety glasses, lab coat, chemically resistant gloves)

Procedure:

- Work in a Fume Hood: All handling of **2-Ethoxyoctan-1-amine** should be performed in a certified chemical fume hood.[\[4\]](#)
- Calculate Required Mass: Determine the mass of **2-Ethoxyoctan-1-amine** needed. (Molar Mass of $C_{10}H_{23}NO \approx 173.30 \text{ g/mol}$). For 100 mL of a 100 mM solution, you would need:
 $0.1 \text{ L} \times 0.1 \text{ mol/L} \times 173.30 \text{ g/mol} = 1.733 \text{ g}$.
- Weigh the Amine: Tare a clean, dry beaker on the analytical balance. Carefully transfer approximately 1.733 g of **2-Ethoxyoctan-1-amine** into the beaker. Record the exact mass.
- Dissolve the Amine: Add a small amount of isopropanol to the beaker and gently swirl to dissolve the amine.
- Transfer to Volumetric Flask: Quantitatively transfer the dissolved amine to a 100 mL volumetric flask. Rinse the beaker several times with small volumes of isopropanol and add the rinsings to the flask to ensure all the amine is transferred.
- Bring to Volume: Carefully add isopropanol to the volumetric flask until the bottom of the meniscus is level with the calibration mark.
- Mix Thoroughly: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Label and Store: Label the flask with the chemical name, concentration, solvent, date of preparation, and your initials. Store the solution in a tightly sealed container under the recommended storage conditions.

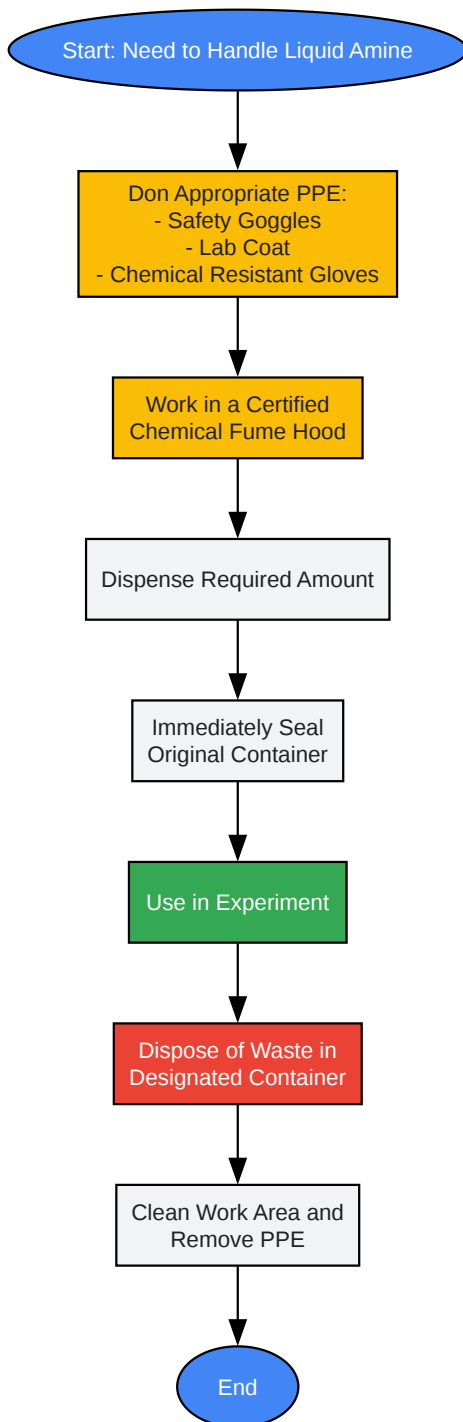
Diagrams



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Caption: Troubleshooting workflow for discolored **2-Ethoxyoctan-1-amine**.

Safe Handling Workflow for Liquid Amines



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Caption: General workflow for safely handling liquid amines.

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